Prudent Disposal Procedures for Research Chemical BVT-14225

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Compound of Interest

Compound Name:	*BVT-14225*
Cat. No.:	*B15613526*

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Given that **BVT-14225** is a chemical intended for research and development, comprehensive disposal and safety data may not be publicly available. In the absence of a specific Safety Data Sheet (SDS), it is imperative to handle and dispose of this compound with a conservative approach, treating it as a potentially hazardous substance. The following guidelines provide a procedural framework for the safe management and disposal of **BVT-14225** in a laboratory setting.

Summary of Chemical Data

While a full safety profile is not available, some basic chemical properties of **BVT-14225** have been identified. This information is crucial for proper labeling and for providing to your institution's waste management provider.

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Identifier	Value
CAS Number	376638-65-2
Chemical Formula	C16H20ClN3O3S2
Molecular Weight	401.92
Description	11β-hydroxysteroid dehydrogenase type 1 (11β-HSD1) inhibitor

Note: This data is for identification and does not constitute a hazard assessment.

Recommended Disposal Protocol

The following protocol is based on general best practices for the disposal of research chemicals with unknown hazard profiles.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **BVT-14225**.

2. Waste Collection:

- Solid Waste: Collect any solid **BVT-14225** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a dedicated, sealable, and clearly labeled container.
- Liquid Waste: If **BVT-14225** is in a solution, collect it in a compatible, leak-proof container. Do not mix with other waste streams unless compatibility is known.
- Sharps: Any sharps contaminated with **BVT-14225** should be disposed of in a designated sharps container.

3. Labeling and Storage:

- All waste containers must be labeled with the words "Hazardous Waste," the full chemical name "**BVT-14225**," and the approximate concentration and quantity.

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- Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory. This area should be secure and have secondary containment.

4. Consultation and Disposal:

- Crucially, you must consult with your institution's Environmental Health and Safety (EHS) office. They will provide guidance on the specific disposal requirements based on local and federal regulations.
- Provide the EHS office with all available information on **BVT-14225**, including the information in the table above.
- Arrange for a pickup of the hazardous waste through your institution's established procedures.
- Under no circumstances should **BVT-14225** be disposed of down the drain or in regular trash.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of a research chemical like **BVT-14225**, where specific disposal information is not readily available.

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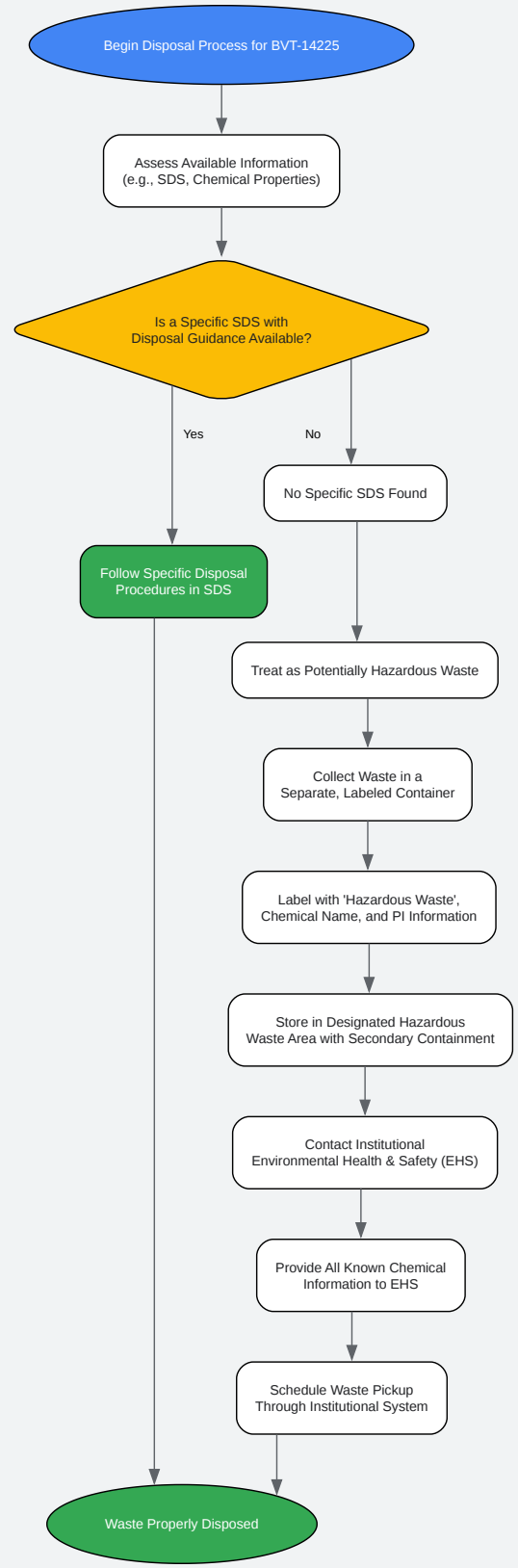

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Caption: Disposal workflow for research chemicals without a specific SDS.

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